

Cymarin inhibitory concentration IC50 values

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Compound Focus: Cymarin

CAS No.: 508-77-0

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Experimental IC₅₀ Data for Cymarin

Biological System / Target	IC ₅₀ Value	Experimental Context / Comparison with Other Compounds
Palytoxin-induced K ⁺ release (in rabbit erythrocytes)	0.42 μM [1]	More potent than ouabain (IC ₅₀ 2.3 μM) and digitoxin (IC ₅₀ 88 μM) in this specific assay [1].
Cs ⁺ uptake inhibition (in frog sartorius muscle)	100% inhibition at 10 ⁻⁶ M [2]	Showed 100% inhibition at this concentration, similar to ouabain. The study noted that the inhibitory effect of Cymarin was not reversible during the experiment, unlike ouabain and strophanthidin [2].
(Na ⁺ + K ⁺)-ATPase (from hog cerebral cortex)	IC ₅₀ range of 0.15–2.4 μM [1]	This range applies to several cardiotonic steroids tested, including Cymarin. All inhibited the ATPase activity in a narrow concentration range [1].

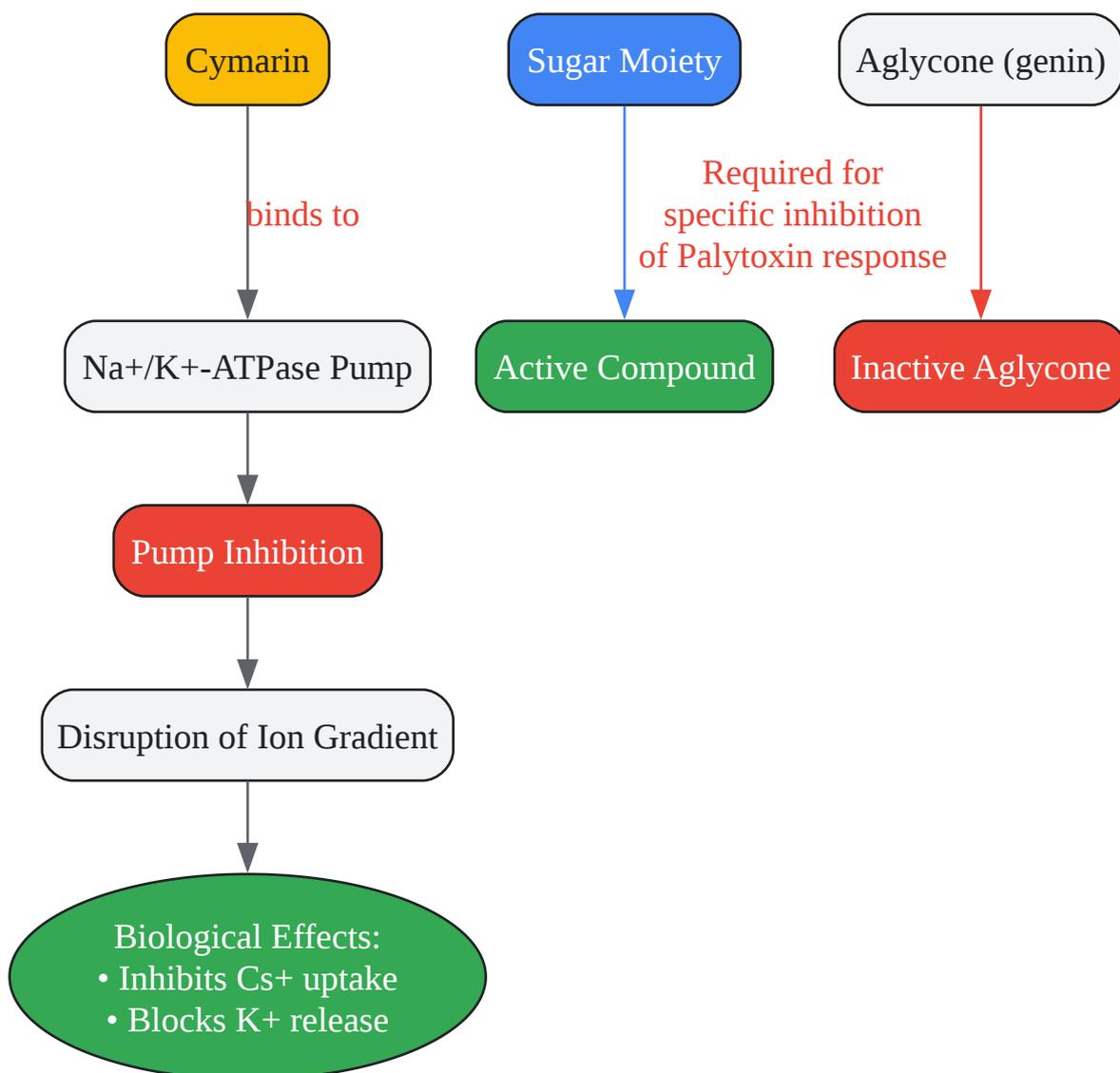
Key Experimental Details

For the studies cited above, here are the key methodological details:

- **Inhibition of Palytoxin-induced responses:** The primary finding was that **Cymarin**, along with other cardiac glycosides, potently inhibited the K⁺ release from rabbit erythrocytes induced by Palytoxin. A critical observation was that the corresponding **aglycones** (the molecules without the sugar moiety) did not show this inhibitory effect, even at higher concentrations. This suggests the sugar component is essential for this particular activity [1] [3]. The experiments measured K⁺ release as the key indicator.
- **Inhibition of ion transport:** This classic study investigated the effect of several cardiotonic steroids on cesium uptake in frog muscle. The research concluded that the same structural features required for inhibiting ion transport in this tissue are also necessary for inhibiting (Na⁺ + K⁺)-ATPase and for animal toxicity [2].
- **General IC₅₀ Protocol:** While not from the **Cymarin**-specific papers, an IC₅₀ is universally defined as the concentration of a drug required for 50% inhibition of a biological process under specified assay conditions. It is an operational value and can be influenced by factors like substrate concentration and cell density [4] [5]. Measurements are often made using colorimetric assays like MTT or its analogues after a set incubation period (e.g., 72 hours), with data analyzed using software like GraphPad Prism to fit a dose-response curve [6] [5].

Cymarin's Mechanism and a Key Structural Insight

The search results consistently highlight that **Cymarin** is a **cardiac glycoside** that inhibits the **Na⁺/K⁺-ATPase pump** [1] [2]. The following diagram illustrates its mechanism and a critical structure-activity relationship.



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